

# An In-depth Technical Guide to 3,5-Dinitroaniline: Chemical Properties and Structure

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## Compound of Interest

Compound Name: 3,5-Dinitroaniline

Cat. No.: B184610

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, and reactive characteristics of **3,5-Dinitroaniline**. The information is curated for professionals in research, scientific, and drug development fields, with a focus on delivering precise, quantitative data and procedural insights.

## Core Chemical Identity and Structure

**3,5-Dinitroaniline** is an organic compound characterized by an aniline core substituted with two nitro groups at the 3 and 5 positions.<sup>[1]</sup> This substitution pattern significantly influences its chemical behavior and physical properties. It appears as a yellow-colored, needle-like solid and is used as an intermediate in the synthesis of dyes and pesticides.<sup>[2][3]</sup>

Identifier	Value
IUPAC Name	3,5-dinitroaniline
CAS Number	618-87-1
PubChem CID	12068
Molecular Formula	C <sub>6</sub> H <sub>5</sub> N <sub>3</sub> O <sub>4</sub>
Molecular Weight	183.12 g/mol
InChI	InChI=1S/C6H5N3O4/c7-4-1-5(8(10)11)3-6(2-4)9(12)13/h1-3H,7H2
InChIKey	MPBZUKLDHPOCLS-UHFFFAOYSA-N
SMILES	C1=C(C=C(C(=C1)N)--INVALID-LINK--[O-])--INVALID-LINK--[O-]

## Physicochemical Properties

The physicochemical properties of **3,5-Dinitroaniline** are summarized in the table below. It is noteworthy that it has low solubility in water but is soluble in organic solvents like ethanol and ether.<sup>[4]</sup>

Property	Value
Melting Point	160-162 °C
Boiling Point	397.9 °C at 760 mmHg
Density	1.586 g/cm <sup>3</sup>
Flash Point	194.4 °C
Vapor Pressure	1.54E-06 mmHg at 25 °C

## Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **3,5-Dinitroaniline**. Available spectral data includes:

- $^1\text{H}$  NMR and  $^{13}\text{C}$  NMR: Spectra are available and can be used to confirm the structure of the molecule.[5][6]
- Infrared (IR) Spectroscopy: IR spectra, including vapor phase IR, are available, providing information about the functional groups present.[7]
- Mass Spectrometry (MS): GC-MS data is available, which helps in determining the molecular weight and fragmentation pattern.[8]

## Experimental Protocols

### Synthesis of 3,5-Dinitroaniline

A common method for the synthesis of **3,5-Dinitroaniline** is through the nitration of aniline.[4] Another method involves the reduction of 1,3,5-trinitrobenzene.[2]

Protocol: Nitration of Aniline (General Procedure)

- Acetylation of Aniline: Aniline is first protected by acetylation to form acetanilide. This is achieved by reacting aniline with acetic anhydride.
- Nitration of Acetanilide: The acetanilide is then nitrated using a mixture of concentrated nitric acid and sulfuric acid. This step introduces the nitro groups onto the aromatic ring.
- Hydrolysis: The resulting dinitroacetanilide is hydrolyzed, typically using an acidic or basic solution, to remove the acetyl group and yield **3,5-Dinitroaniline**.
- Purification: The crude product is then purified by recrystallization, often from ethanol.

## Reactivity and Applications

**3,5-Dinitroaniline** is a versatile chemical intermediate.[9] Its reactivity is dominated by the amino group and the electron-withdrawing nitro groups.

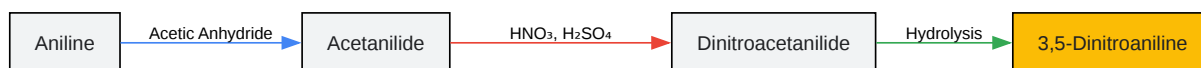
- Dye and Pigment Synthesis: It serves as a precursor in the manufacturing of various dyes and pigments.[9]

- **Agrochemicals:** It is an important intermediate in the synthesis of herbicides and other agricultural chemicals.[9]
- **Explosives:** It can be nitrated further to produce the powerful explosive 2,3,4,5,6-pentanitroaniline.[2]
- **Pharmaceutical Research:** It is explored in drug development for creating compounds with potential biological activity.[9]

An important reaction of **3,5-Dinitroaniline** is diazotization, which involves the reaction with nitrosylsulfuric acid. However, this reaction can be explosive if the concentration of reactants is high.[3]

## Visualizations

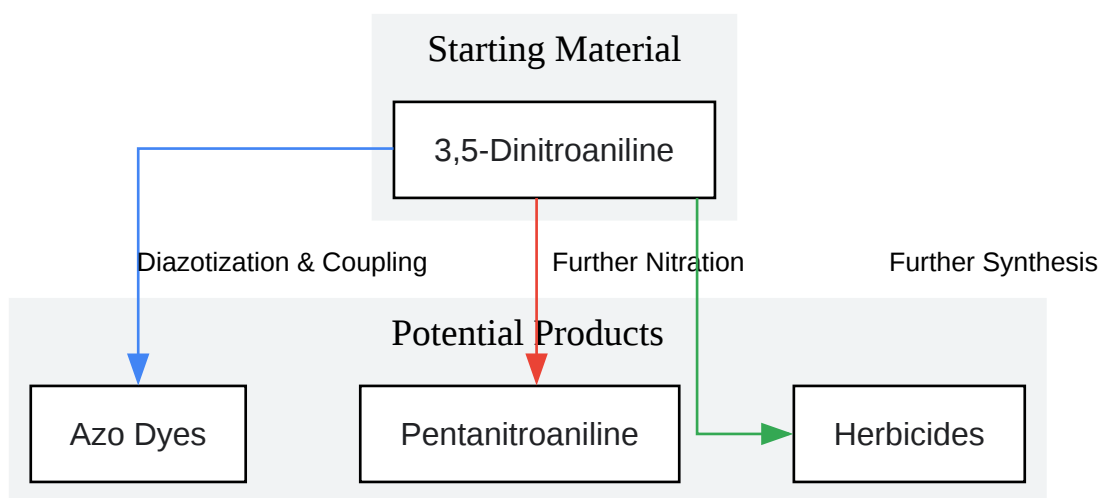
### Synthesis Pathway of 3,5-Dinitroaniline



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Caption: Synthesis of **3,5-Dinitroaniline** from Aniline.

### Key Reactivity of 3,5-Dinitroaniline



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Caption: Reactivity and applications of **3,5-Dinitroaniline**.

## Safety Information

**3,5-Dinitroaniline** is a toxic substance and should be handled with care. It is toxic if swallowed, in contact with skin, or if inhaled.[10] It may cause damage to organs through prolonged or repeated exposure.[10] Appropriate personal protective equipment, including gloves, protective clothing, and eye/face protection, should be worn when handling this chemical.[10] In case of ingestion, immediate medical attention is required.[10] It is also a combustible material that may form explosive mixtures with air when heated.[3]

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